

# Physicochemical Properties of Isopentyl Formate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Isopentyl formate

Cat. No.: B089575

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**Isopentyl formate** (also known as isoamyl formate) is an organic ester with the chemical formula  $C_6H_{12}O_2$ . It is a colorless liquid noted for its characteristic fruity aroma, reminiscent of plums or pears. This compound is widely utilized as a flavoring and fragrance agent in the food, beverage, and cosmetic industries. Beyond its sensory applications, a thorough understanding of its physicochemical properties is essential for its synthesis, purification, handling, and for exploring its potential in various scientific and industrial applications, including as a solvent or an intermediate in organic synthesis.

This technical guide provides a comprehensive overview of the key physicochemical properties of **isopentyl formate**, details established experimental protocols for their determination, and presents a logical workflow for its synthesis and quality control.

## Core Physicochemical Properties

The fundamental physical and chemical characteristics of **isopentyl formate** are summarized in the tables below, providing a consolidated reference for laboratory and industrial applications.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	116.16 g/mol	[1][2]
Appearance	Colorless liquid	[1][2]
Odor	Fruity, plum-like	[3]
Density	0.882 g/cm <sup>3</sup> at 20 °C 0.859 g/mL at 25 °C	[4][1]
Boiling Point	123-124 °C at 760 mmHg	[1][2]
Melting Point	-93 °C	[1][5][4]
Refractive Index (n <sup>20</sup> /D)	1.397	[1][4]

## Thermodynamic and Safety Properties

Property	Value	Source(s)
Vapor Pressure	10 mmHg at 17.1 °C 9.97 mmHg at 20 °C 13.4 mmHg at 25 °C	[1][4][6][5]
Flash Point	22.3 °C (closed cup) 26 °C (closed cup)	[4]
Solubility in Water	3.5 g/L at 25 °C (slightly soluble)	[5][7]
Solubility in Organic Solvents	Soluble in ethanol, ether, most fixed oils, mineral oil, and propylene glycol	[1][4][7][8]
LogP (Octanol/Water Partition Coefficient)	1.84	[4]

## Experimental Protocols

The determination of the physicochemical properties of **isopentyl formate** relies on standardized experimental procedures. Below are detailed methodologies for key experiments.

## Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a convenient technique for determining the boiling point of a small sample of liquid.

Apparatus:

- Thiele tube
- Thermometer (0-150 °C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add approximately 0.5 mL of **isopentyl formate** to the small test tube.
- Place the capillary tube, with the sealed end up, into the test tube containing the **isopentyl formate**.
- Attach the test tube to the thermometer using a rubber band, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Suspend the thermometer and attached test tube in the Thiele tube, ensuring the **isopentyl formate** is below the level of the heating fluid.

- Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating of the oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.

## Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. A pycnometer (or specific gravity bottle) is a flask with a precise volume used for accurate density measurements.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- **Isopentyl formate** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Clean the pycnometer thoroughly with distilled water and then rinse with acetone. Dry it completely.
- Weigh the empty, dry pycnometer and its stopper on the analytical balance ( $m_{\text{empty}}$ ).

- Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary. Ensure there are no air bubbles.
- Place the filled pycnometer in a constant temperature water bath set to a specific temperature (e.g., 20.0 °C) until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, carefully wipe the exterior dry, and weigh it ( $m_{\text{water}}$ ).
- Empty the pycnometer, rinse it with acetone, and dry it thoroughly.
- Fill the pycnometer with **isopentyl formate**, insert the stopper, and equilibrate it in the constant temperature water bath at the same temperature.
- Dry the exterior of the pycnometer and weigh it ( $m_{\text{sample}}$ ).
- Calculate the density of **isopentyl formate** using the following formula:  $\text{Density}_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}}) * \text{Density}_{\text{water}}$  (The density of water at the experimental temperature must be known).

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance and is temperature-dependent.

Apparatus:

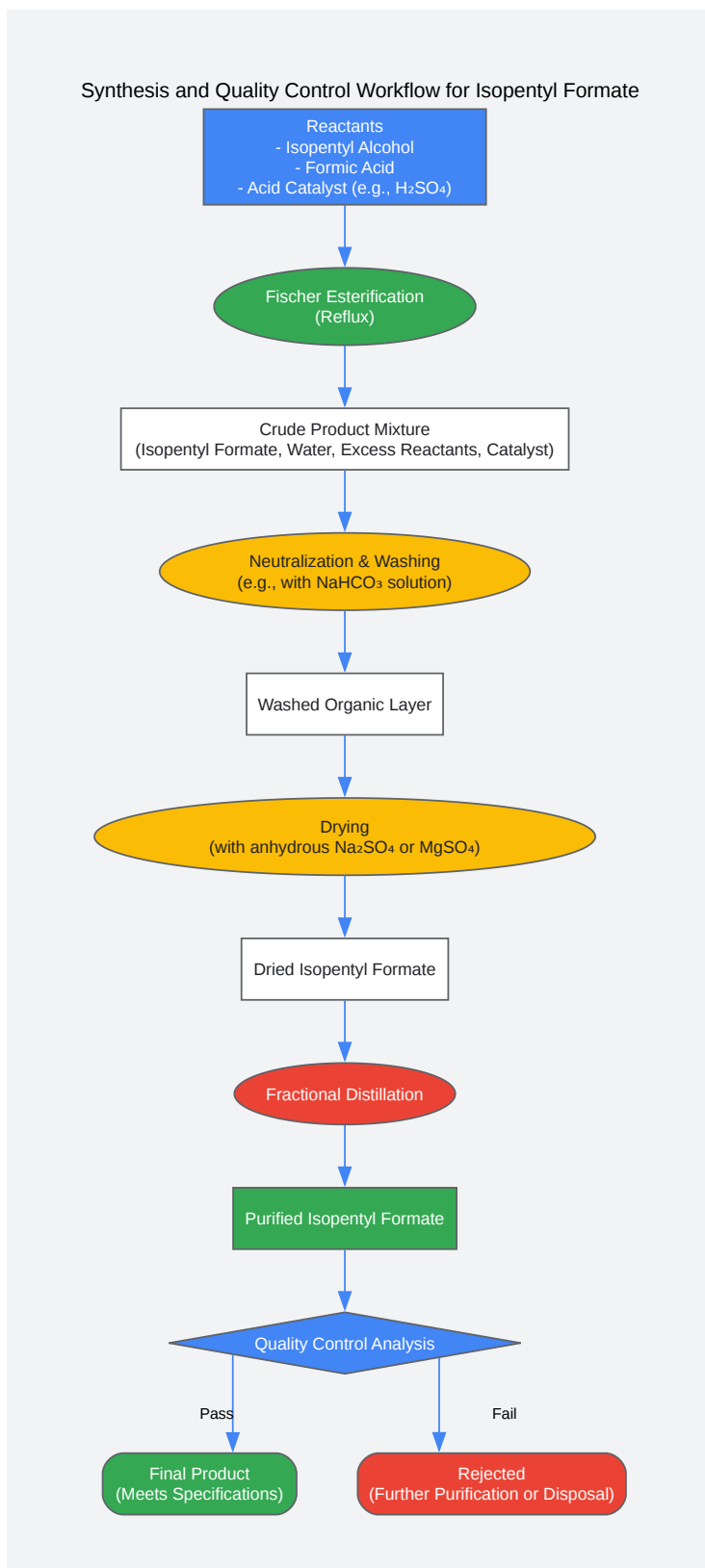
- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (sodium lamp or white light with Amici prisms)
- **Isopentyl formate** sample
- Dropper or pipette
- Lens paper and ethanol or acetone for cleaning

#### Procedure:

- Turn on the refractometer and the light source.
- Circulate water from the constant temperature bath through the refractometer prisms to bring them to the desired temperature (e.g., 20.0 °C). Allow sufficient time for temperature equilibration.
- Clean the surfaces of the prisms with a soft tissue moistened with ethanol or acetone and allow them to dry.
- Using a dropper, apply a few drops of **isopentyl formate** to the surface of the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the coarse and fine adjustment knobs until the field of view is divided into a light and a dark section.
- If using a white light source, adjust the Amici prisms to eliminate any color dispersion and obtain a sharp, achromatic borderline.
- Adjust the refractometer so that the borderline between the light and dark fields is exactly on the crosshairs of the eyepiece.
- Read the refractive index value from the scale.

## Synthesis and Quality Control Workflow

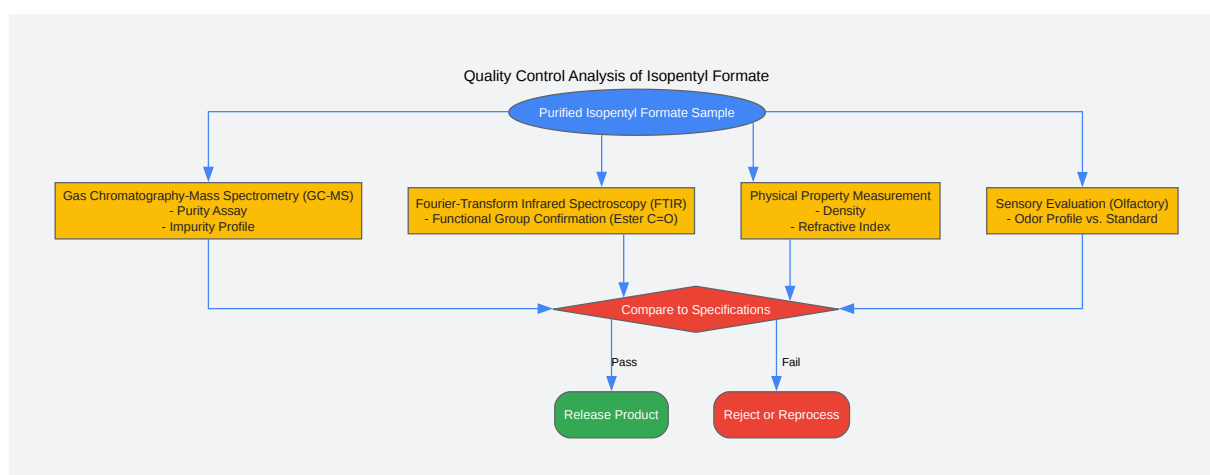
The most common method for the laboratory and industrial synthesis of **isopentyl formate** is the Fischer esterification of isopentyl alcohol with formic acid, using an acid catalyst. The subsequent purification and quality control are crucial to ensure the final product meets the required standards for its intended use, particularly in the flavor and fragrance industry.



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Caption: A flowchart illustrating the synthesis of **isopentyl formate** via Fischer esterification followed by purification and quality control steps.

The quality control of the final product typically involves a series of analytical tests to confirm its identity, purity, and sensory characteristics.



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Caption: A diagram showing the key analytical techniques used in the quality control of **isopentyl formate** for the flavor and fragrance industry.

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